

# Technical Support Center: Safe Handling of Antimony Pentafluoride (SbF<sub>5</sub>) Spills

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## Compound of Interest

Compound Name: Antimony pentafluoride

Cat. No.: B1205321

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This guide provides essential information for researchers, scientists, and drug development professionals on how to safely manage spills of **Antimony Pentafluoride** (SbF<sub>5</sub>). Adherence to these procedures is critical due to the substance's highly corrosive, toxic, and reactive nature.

## Immediate Actions in Case of a Spill

In the event of an **Antimony Pentafluoride** spill, immediate and decisive action is required to mitigate risks.

- **Evacuate and Isolate:** Immediately evacuate all non-essential personnel from the spill area. Isolate the spill or leak area in all directions for at least 50 meters (150 feet) for liquids.<sup>[1]</sup> Keep unauthorized personnel away and stay upwind of the spill.<sup>[1]</sup>
- **Ventilate the Area:** If it is safe to do so, increase ventilation to the area to disperse harmful vapors.<sup>[2]</sup> For larger spills, ventilate enclosed areas.<sup>[1]</sup>
- **Call for Emergency Assistance:** Contact your institution's emergency response team and provide details about the spill, including the substance, quantity, and location.

## Frequently Asked Questions (FAQs)

### Q1: What are the primary hazards of Antimony Pentafluoride?

A1: **Antimony Pentafluoride** is a colorless, oily liquid that is highly corrosive to metals and tissue.[3] It is extremely toxic if inhaled, ingested, or if it comes into contact with skin.[4] The substance reacts violently with water, producing toxic and corrosive hydrogen fluoride gas.[4][5] It is not combustible but can enhance the combustion of other substances.[5] When heated, it emits highly toxic fumes of fluorides and metallic antimony.[1]

## Q2: What Personal Protective Equipment (PPE) is required when handling a spill?

A2: A high level of personal protection is mandatory. This includes a positive pressure, full-facepiece self-contained breathing apparatus (SCBA) or a pressure-demand supplied-air respirator with an escape SCBA.[1] A fully-encapsulating, chemical-resistant suit is also required for emergency situations.[1] Standard laboratory PPE such as safety goggles, a face shield, and chemical-resistant gloves (materials to be specified by safety suppliers) are essential for any handling of this substance.[2][3]

## Q3: What should I do if I am exposed to Antimony Pentafluoride?

A3: Immediate medical attention is required for any exposure.[4]

- Inhalation: Move the victim to fresh air immediately.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration, but do not use the mouth-to-mouth method if the substance was ingested or inhaled.[1][4]
- Skin Contact: Immediately remove all contaminated clothing.[5] Flush the affected skin with plenty of water for at least 15 minutes.[6] After flushing, apply calcium gluconate gel to the burn areas.[5]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4][6]
- Ingestion: Do NOT induce vomiting.[5] If the victim is conscious, have them rinse their mouth and drink water or milk.[3]

## Q4: What materials are incompatible with Antimony Pentafluoride?

A4: **Antimony Pentafluoride** is incompatible with a wide range of materials. It reacts violently with water and bases.[1] It is also incompatible with combustible and reducing substances, strong acids, and metals.[4][5] It should not be absorbed in sawdust or other combustible absorbents.[5]

### Troubleshooting Guides

Problem	Possible Cause	Solution
Fuming is observed from the container.	Exposure to moisture in the air.	Antimony Pentafluoride is hygroscopic and reacts with moisture to form hydrogen fluoride fumes.[3] Ensure containers are tightly sealed and stored in a dry, well-ventilated area, preferably under a nitrogen blanket.[6]
The spill is spreading quickly.	The substance is a liquid with low viscosity.	Contain the spill using dry, inert materials such as sand, earth, or vermiculite.[2] Do not use water or combustible absorbents.[5]
A fire has started near the spill.	Antimony Pentafluoride enhances the combustion of other substances.	Do NOT use water or foam on the fire or adjacent fires.[3] Use dry chemical, carbon dioxide, or dry sand to extinguish the fire.[5][6] If possible and safe to do so, move the container from the fire area.[1]

### Quantitative Data Summary

Parameter	Value	Reference
Occupational Exposure Limit (TLV-TWA as Antimony)	0.5 mg/m <sup>3</sup>	[3]
Immediately Dangerous to Life and Health (IDLH as Antimony)	50 mg/m <sup>3</sup>	[2]
Initial Isolation Distance (Liquids)	At least 50 meters (150 feet) in all directions	[1]
Isolation for Fire Involvement (Tank, Rail Car, etc.)	800 meters (1/2 mile) in all directions	[1]
Probable Oral Lethal Dose	5-50 mg/kg (between 7 drops and one teaspoonful for a 150 lb person)	

## Experimental Protocols

### Protocol 1: Spill Containment and Initial Cleanup

Objective: To safely contain a liquid spill of **Antimony Pentafluoride** and prepare it for neutralization and disposal.

Materials:

- Dry sand, dry earth, or vermiculite
- Non-sparking tools
- Sealable plastic containers
- Plastic sheeting

Procedure:

- Ensure all personnel are wearing the appropriate PPE as described in the FAQ section.
- Approach the spill from upwind.

- For a small spill, cover it with dry earth, dry sand, or another non-combustible material.[\[1\]](#)
- Follow with a plastic sheet to minimize spreading or contact with rain.[\[1\]](#)
- Using clean, non-sparking tools, carefully collect the absorbed material.[\[1\]](#)
- Place the collected material into loosely covered plastic containers for later disposal.[\[1\]](#)
- Do NOT get water inside the containers.[\[1\]](#)

## Protocol 2: Neutralization of Contained Spill Residue

Objective: To neutralize the remaining **Antimony Pentafluoride** residue after the bulk of the spill has been absorbed.

Disclaimer: The neutralization of **Antimony Pentafluoride** is a hazardous reaction that should only be performed by trained personnel. This is a general guideline, and a site-specific protocol should be developed in consultation with safety experts.

Materials:

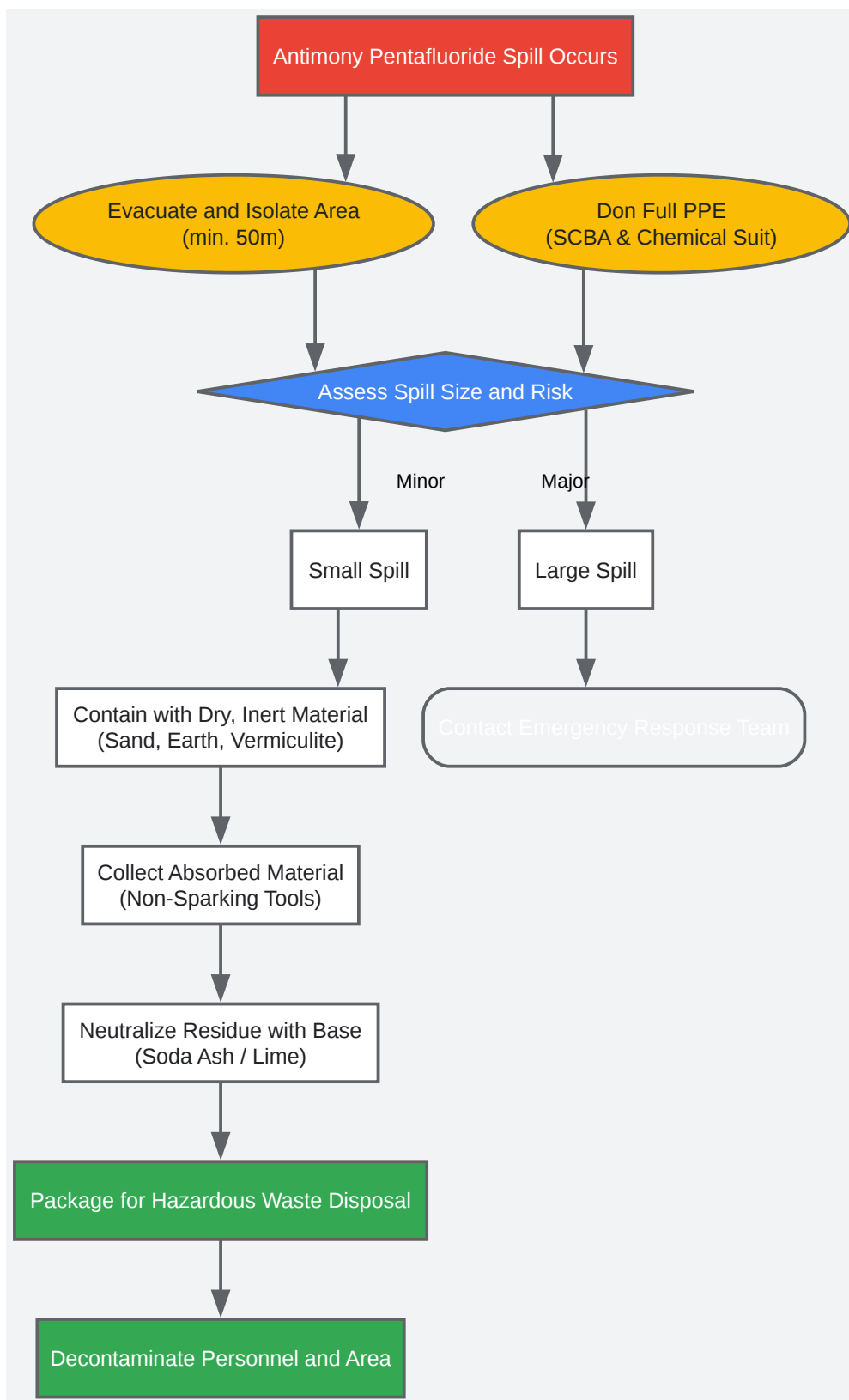
- Soda ash (sodium carbonate) or a mixture of soda ash and slaked lime (calcium hydroxide).
- Non-sparking tools for application.

Procedure:

- Ensure the spill has been fully absorbed with an inert material as per Protocol 1.
- Slowly and carefully apply the neutralizing agent to the contained spill residue. Avoid creating dust.
- The reaction may generate heat and fumes. Do not stand directly over the spill during neutralization.
- Allow the mixture to react completely.
- The neutralized residue should then be collected and placed in a suitable, labeled container for hazardous waste disposal.

- It is necessary to dispose of **Antimony Pentafluoride** as a hazardous waste. Contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for guidance.<sup>[2]</sup>

## Visualizations



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